

safety and handling of (2-Bromopyridin-3-yl)methanamine

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Compound of Interest

Compound Name: (2-Bromopyridin-3-yl)methanamine

Cat. No.: B1342914

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An In-depth Technical Guide to the Safety and Handling of **(2-Bromopyridin-3-yl)methanamine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is based on available safety data for **(2-Bromopyridin-3-yl)methanamine** and structurally related compounds. It is not a substitute for a formal risk assessment or the official Safety Data Sheet (SDS) provided by the supplier. Always consult the most current SDS for the specific product you are using and adhere to all institutional and governmental safety regulations.

Chemical Identification

This guide pertains to **(2-Bromopyridin-3-yl)methanamine**, a chemical intermediate often used in the synthesis of more complex molecules in pharmaceutical and chemical research.

Identifier	Value
Chemical Name	(2-Bromopyridin-3-yl)methanamine
Synonyms	2-Bromo-3-pyridinemethanamine
CAS Number	205744-15-6[1]
Molecular Formula	C ₆ H ₇ BrN ₂ [1]
Molecular Weight	187.04 g/mol [1]
Structure	 alt text

Hazard Identification and Classification

While a comprehensive, peer-reviewed toxicity profile for **(2-Bromopyridin-3-yl)methanamine** is not readily available, data from SDSs of closely related bromopyridine derivatives indicate significant potential hazards. The following GHS classifications are extrapolated from these related compounds and should be considered provisional until a specific SDS for CAS No. 205744-15-6 is consulted.

GHS Classification Summary (Based on Related Compounds)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301: Toxic if swallowed / H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Irritation	Category 2A / 1	H319: Causes serious eye irritation / H318: Causes serious eye damage[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]
Flammable Liquids	Category 4	H227: Combustible liquid

GHS Label Elements

- Pictograms:
 - (Acute Toxicity - Fatal or Toxic)
 - (Skin/Eye Irritation, Respiratory Irritation, Harmful)
- Signal Word: Danger[2]

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H301	Toxic if swallowed.
H310	Fatal in contact with skin.	
H315	Causes skin irritation. [2] [3]	
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation. [2] [3]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2]
P262	Do not get in eyes, on skin, or on clothing.	
P264	Wash skin thoroughly after handling. [2] [3]	
P270	Do not eat, drink or smoke when using this product. [2] [3]	
P280	Wear protective gloves/ eye protection/ face protection. [2] [3]	
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [2]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3]	

P405	Store locked up.[2][3]
P501	Dispose of contents/container to an approved waste disposal plant.[4][5]

Physical and Chemical Properties

Quantitative physical and chemical data for **(2-Bromopyridin-3-yl)methanamine** are limited. The following table includes data for related compounds to provide a general understanding.

Property	Value (for related bromopyridines)
Boiling Point	192 - 194 °C (for 2-Bromopyridine)
Flash Point	Combustible, forms explosive mixtures with air on intense heating.
Stability	Stable under standard ambient conditions.
Incompatible Materials	Strong oxidizing agents, Strong acids.[6][7]
Hazardous Decomposition Products	Nitrogen oxides (NO _x), Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen halides.[5][6]

Experimental Protocols: Safe Handling and Use

The following protocols are generalized for handling a hazardous chemical like **(2-Bromopyridin-3-yl)methanamine** in a research laboratory.

Engineering Controls

- Primary Control: All manipulations of **(2-Bromopyridin-3-yl)methanamine** (weighing, transfers, reaction setup) must be performed inside a certified chemical fume hood to prevent inhalation of vapors or dust.[3][6]
- Ventilation: Ensure the fume hood has adequate airflow and is functioning correctly before starting work.

- Safety Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.^{[2][5]}

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. The minimum required PPE includes:

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US). A face shield may be required for splash hazards.^{[2][8]}
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene). Check the manufacturer's breakthrough time data. Dispose of contaminated gloves immediately.
 - Lab Coat: Wear a flame-resistant lab coat with long sleeves. Ensure it is fully buttoned.
 - Clothing: Do not wear shorts or open-toed shoes.
- Respiratory Protection: If there is a risk of exceeding exposure limits or if working outside a fume hood (e.g., during a large spill), a full-face respirator with an appropriate cartridge is necessary.^[8]

Handling and Storage Protocol

- Receiving: Upon receipt, inspect the container for damage. Store in a cool, dry, and well-ventilated area away from incompatible materials.^{[4][5][6]} The substance should be stored locked up or in an area accessible only to authorized personnel.^{[2][3]}
- Weighing: Weigh the compound in a fume hood. Use a disposable weighing boat to minimize contamination of balances.
- Transfers: Use a spatula for solid transfers or a calibrated pipette for liquids. Perform all transfers over a tray or secondary containment to catch any spills.
- Reactions: Set up reactions in a fume hood. Ensure all glassware is properly clamped and secure. If heating, use a controlled heating mantle and monitor the reaction closely. Keep away from open flames, hot surfaces, and sources of ignition.^[6]

- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[\[2\]](#)[\[3\]](#)[\[4\]](#)
Decontaminate all work surfaces and equipment.
- Storage: Keep the container tightly closed when not in use.[\[4\]](#)[\[5\]](#)[\[6\]](#) Store in a designated, labeled, and secure location.

Emergency Procedures and First Aid

Spill Response

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated (fume hood).
- Control: Remove all sources of ignition.[\[6\]](#)
- Absorb: For small spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite).[\[6\]](#) Do not use combustible materials like sawdust.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent (e.g., soap and water), collecting the cleaning materials for disposal as hazardous waste.
- Large Spills: For large spills, evacuate the area and contact your institution's emergency response team immediately.

First Aid Measures

Immediate medical attention is required for any significant exposure.[\[7\]](#) Show the Safety Data Sheet to the attending physician.[\[7\]](#)

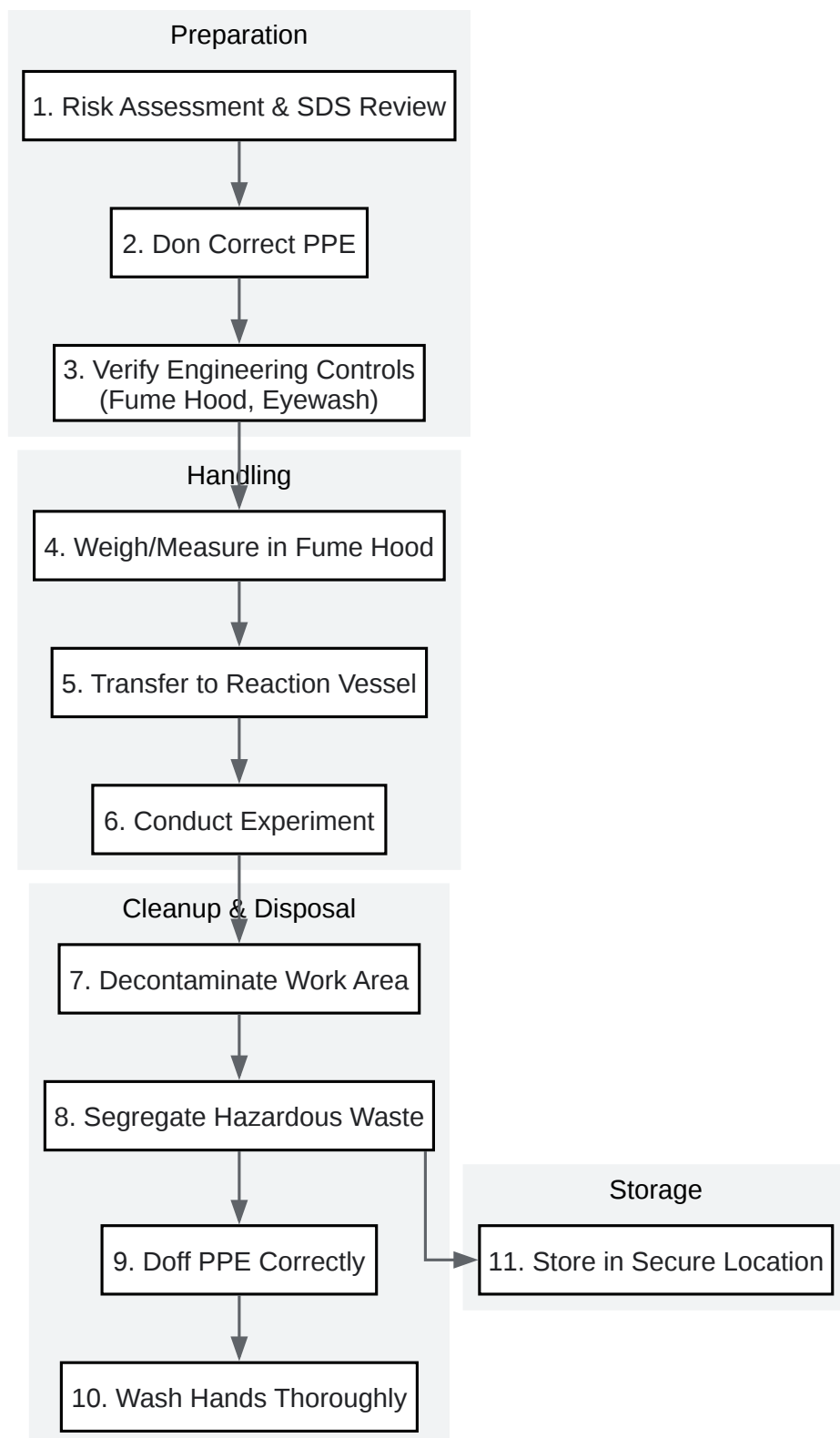
Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [2][4][7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[4][7] Due to the potential for fatal skin absorption, seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][7] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[2] If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4][7]

Waste Disposal

- Collection: All waste containing **(2-Bromopyridin-3-yl)methanamine**, including empty containers, contaminated PPE, and spill cleanup materials, must be collected in a designated and properly labeled hazardous waste container.
- Regulations: Do not mix with other waste. Disposal must be carried out by a licensed waste disposal company in accordance with all local, regional, and national regulations. Do not empty into drains or release into the environment.[6]

Visualized Workflows and Relationships

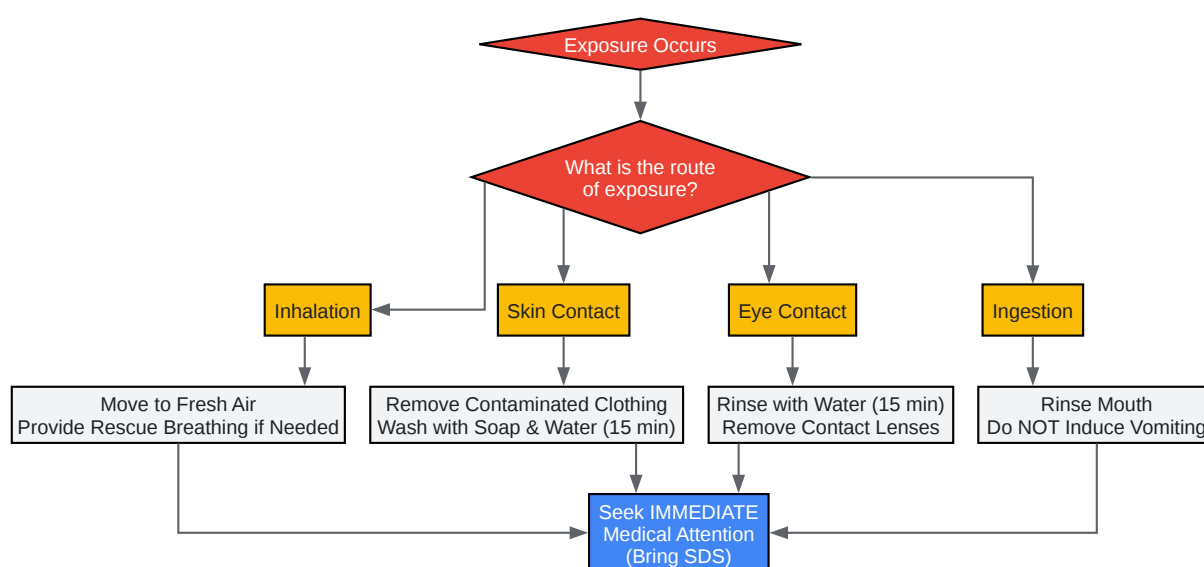
Safe Handling Workflow



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Caption: General workflow for safely handling **(2-Bromopyridin-3-yl)methanamine** in a laboratory setting.

Emergency Response Logic



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Caption: Decision-making flowchart for first aid response to an accidental exposure.

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